

GHS classification of 3-Fluoro-5-formylbenzonitrile

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Compound of Interest

Compound Name: 3-Fluoro-5-formylbenzonitrile

Cat. No.: B581179

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An In-depth Technical Guide on the GHS Classification of 3-Fluoro-5-formylbenzonitrile

This guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **3-Fluoro-5-formylbenzonitrile**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identification

Identifier	Value
IUPAC Name	3-fluoro-5-formylbenzonitrile[1]
Synonyms	3-Cyano-5-fluorobenzaldehyde, 5-Cyano-3-fluorobenzaldehyde[1]
CAS Number	1003708-42-6[1]
Molecular Formula	C ₈ H ₄ FNO[1]
Molecular Weight	149.12 g/mol [1]
Chemical Structure	(Smiles: C1=C(C=C(C=C1C#N)F)C=O)[1]

GHS Hazard Classification

The GHS classification for **3-Fluoro-5-formylbenzonitrile** is aggregated from multiple notifications and may vary depending on impurities and other factors. The following tables

summarize the reported classifications.

Hazard Statements

Hazard Code	Description	Notified Classification Ratio
H302	Harmful if swallowed	100%[1]
H312	Harmful in contact with skin	66.7%[1]
H315	Causes skin irritation	66.7%[1]
H319	Causes serious eye irritation	66.7%[1]
H332	Harmful if inhaled	66.7%[1]
H335	May cause respiratory irritation	66.7%[1]

Hazard Classes and Categories

Hazard Class	Category	Notified Classification Ratio
Acute Toxicity, Oral	4	100%[1]
Acute Toxicity, Dermal	4	66.7%[1]
Skin Irritation	2	66.7%[1]
Eye Irritation	2A	66.7%[1]
Acute Toxicity, Inhalation	4	66.7%[1]
Specific Target Organ Toxicity, Single Exposure	3	66.7%[1]

GHS Label Elements

Element	Description
Pictogram	
Signal Word	Warning[1]

Note: The exclamation mark pictogram is used for a variety of hazards including acute toxicity (harmful), skin/eye irritation, and respiratory tract irritation.

Precautionary Measures

A comprehensive set of precautionary statements is recommended for handling **3-Fluoro-5-formylbenzonitrile**. These are categorized into prevention, response, storage, and disposal.

Precautionary Statements (P-Codes)

Category	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [2] [3] [4]
P264		Wash skin thoroughly after handling. [2] [3] [4]
P270		Do not eat, drink or smoke when using this product. [2] [3] [4]
P271		Use only outdoors or in a well- ventilated area. [2] [3] [4]
P280		Wear protective gloves/ eye protection/ face protection. [2] [3] [4]
Response	P301+P317	IF SWALLOWED: Get medical help. [1]
P302+P352		IF ON SKIN: Wash with plenty of soap and water. [1] [2] [3]
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] [2] [3]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [2] [3]
P317		Get medical help. [1]
P319		Get medical help if you feel unwell. [1]

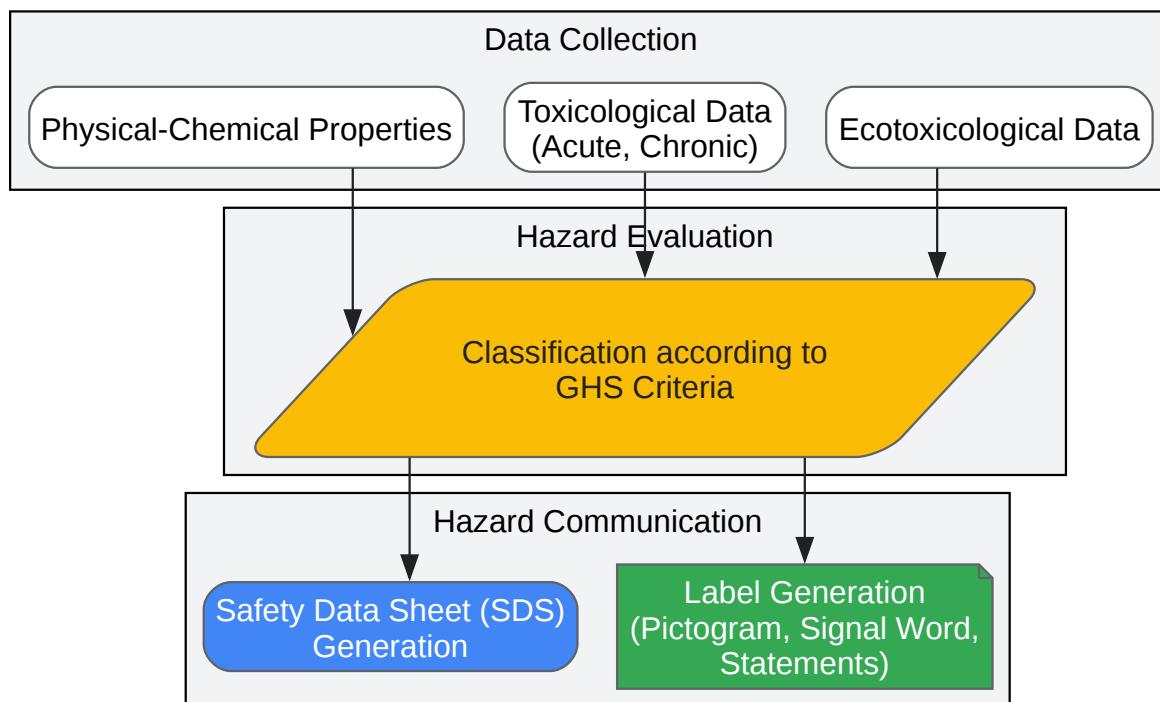
P321	Specific treatment (see supplemental first aid instruction on this label).[1]	
P330	Rinse mouth.[1][2][3]	
P332+P317	If skin irritation occurs: Get medical help.[1]	
P337+P317	If eye irritation persists: Get medical help.[1]	
P362+P364	Take off contaminated clothing and wash it before reuse.[1][2] [3]	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1][2][3]
P405	Store locked up.[1][2][3]	
Disposal	P501	Dispose of contents/ container to an approved waste disposal plant.[1][2][3]

Experimental Protocols

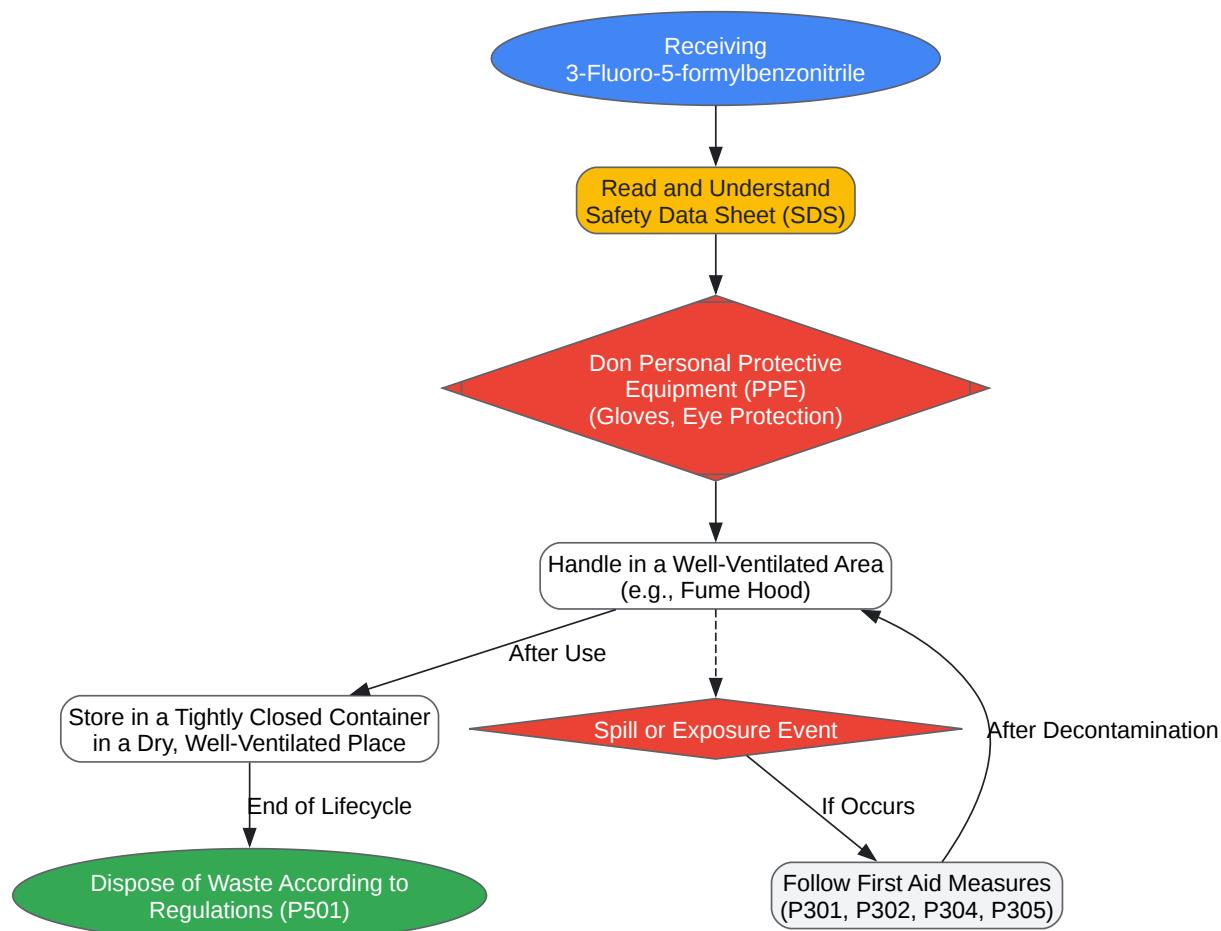
Detailed experimental protocols for the determination of GHS classifications for **3-Fluoro-5-formylbenzonitrile** are not publicly available in the searched resources. The classifications are typically derived from data submitted by manufacturers and suppliers to regulatory bodies like the European Chemicals Agency (ECHA). These studies would generally follow internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) for testing chemicals.

Visualized Workflows and Relationships

The following diagrams illustrate the logical relationships in GHS classification and safe handling procedures.

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GHS Classification Workflow

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Safe Handling Protocol

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